

Technical Guide: Boc-Ile-N(OMe)Me Safety, Synthesis, and Handling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Boc-ile-N(och3)CH3*

CAS No.: 87694-51-7

Cat. No.: B2395204

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Executive Summary

This technical guide provides a comprehensive safety and operational framework for Boc-Ile-N(OMe)Me (Boc-L-Isoleucine-N-methoxy-N-methylamide). As a Weinreb amide derivative, this molecule serves as a critical intermediate in medicinal chemistry, specifically for the controlled synthesis of ketones and aldehydes without over-alkylation. While the purified compound presents moderate GHS hazards, the process safety risks associated with its synthesis (coupling reagents) and downstream applications (organometallic reactions) are significant. This guide synthesizes static SDS data with dynamic experimental protocols.

Part 1: Chemical Identity & Physicochemical Properties[1]

Table 1: Substance Identification & Properties

Parameter	Data
Chemical Name	Boc-L-Isoleucine-N-methoxy-N-methylamide
Common Name	Boc-Ile-Weinreb amide
CAS Number	115186-37-3 (L-isomer)
Molecular Formula	C ₁₃ H ₂₆ N ₂ O ₄
Molecular Weight	274.36 g/mol
Physical State	Viscous oil or low-melting white solid (depending on purity)
Solubility	Soluble in DCM, EtOAc, MeOH, THF; Insoluble in Water
Chirality	L-Isomer (S-configuration at alpha-carbon)
Storage	-20°C (Freezer), Hygroscopic, Inert Atmosphere (Ar/N ₂)

Part 2: Comprehensive Hazard Assessment

While the purified Weinreb amide is generally classified as an Irritant, the "Silent Hazards" lie in the reagents used to create it and the reagents it reacts with.

GHS Classification (Purified Substance)

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.

Process Hazards (The "Hidden" Risks)

- Coupling Agent Sensitization: The synthesis often requires carbodiimides (EDCI, DIC) or uronium salts (HATU). These are potent sensitizers and can cause anaphylaxis upon repeated inhalation.

- **Explosion Risk (HOBt):** Anhydrous 1-Hydroxybenzotriazole (HOBt), often used to suppress racemization during synthesis, is an explosive.[2] It is usually sold as a hydrate to mitigate this, but drying it excessively creates a blast hazard.
- **Energetic Quenching:** Downstream reactions involve organolithiums or Grignard reagents. Quenching these reactions releases significant heat and flammable alkanes.

Part 3: Process Safety & Synthesis Protocols

Visualization: The Weinreb Chelation Mechanism

The safety and utility of this molecule rely on the stability of the tetrahedral intermediate. If this intermediate collapses prematurely, over-alkylation occurs.

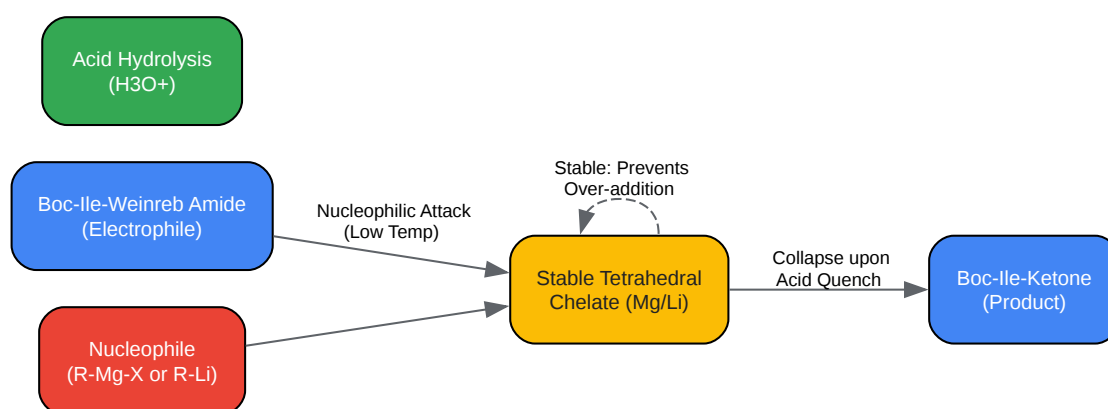


Figure 1: The Weinreb Chelation Mechanism. The stability of the intermediate prevents double addition.

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[3]

Protocol: Safe Synthesis of Boc-Ile-N(OMe)Me

Context: This protocol uses EDCI/HOBt coupling. Safety Critical Control Point (CCP): Control of HOBt hydration state.

Reagents:

- Boc-L-Ile-OH (1.0 equiv)
- N,O-Dimethylhydroxylamine HCl (1.1 equiv)
- EDCI (1.1 equiv)
- HOBt (1.1 equiv, do not use anhydrous)
- N-Methylmorpholine (NMM) (2.5 equiv)
- DCM (Solvent)

Step-by-Step Methodology:

- Dissolution: In a fume hood, dissolve Boc-L-Ile-OH in DCM (0.1 M concentration). Cool to 0°C.
- Activation: Add HOBt and EDCI. Stir for 15 minutes.
 - Expert Insight: Adding HOBt first minimizes racemization of the isoleucine alpha-center.
- Amine Addition: Add N,O-Dimethylhydroxylamine HCl followed by dropwise addition of NMM.
 - CCP: The reaction is exothermic.[4] Maintain temperature <5°C during base addition to prevent side reactions.
- Self-Validation (TLC): After 3 hours, spot the reaction mixture against starting material. Stain with Ninhydrin (for free amine check) and KMnO₄ (general).
 - Success Criteria: Disappearance of the Boc-Ile-OH spot (acidic, streaks) and appearance of a distinct, less polar spot (Weinreb amide).
- Workup: Wash with 1N HCl (removes unreacted amine/EDCI), Sat. NaHCO₃ (removes unreacted acid/HOBt), and Brine.
 - Hazard:[1][2][5] Acid wash releases CO₂ if carbonates are present. Vent separatory funnel frequently.

Part 4: Application Safety (Downstream Reactions)

The primary use of Boc-Ile-N(OMe)Me is conversion to ketones. This involves pyrophoric reagents.[2]

Visualization: Hazard Workflow

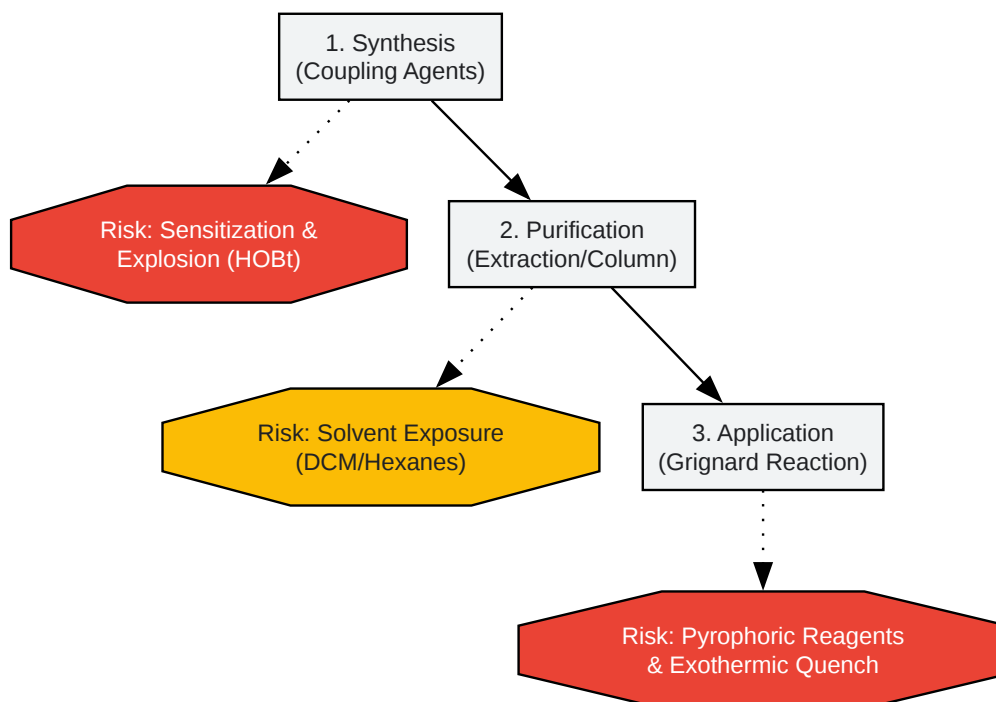


Figure 2: Operational Hazard Hierarchy throughout the lifecycle of Boc-Ile-N(OMe)Me.

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Protocol: Safe Conversion to Ketone

Context: Reaction with Phenylmagnesium Bromide (PhMgBr).

- Drying: Dry the Boc-Ile-N(OMe)Me azeotropically with toluene. Residual water will kill the Grignard reagent violently.
- Setup: Flame-dry glassware under Argon flow.

- Addition: Dissolve amide in anhydrous THF. Cool to -78°C (or 0°C depending on steric hindrance). Add PhMgBr (3.0 equiv) dropwise.
 - Self-Validation: If the solution does not turn slightly yellow or cloudy (formation of Mg-chelate), the Grignard may be degraded.
- Quenching (Critical Safety Step):
 - Do NOT add water directly to the -78°C mixture.
 - Add saturated NH_4Cl solution dropwise.
 - Mechanism:[2] This hydrolyzes the stable tetrahedral intermediate, releasing the ketone.
 - Warning: Vigorous evolution of gas and heat. Ensure open venting.

Part 5: Emergency Response & Storage[4]

Storage Parameters[1][4]

- Temperature: -20°C .
- Container: Tightly sealed glass vial with Parafilm.
- Shelf Life: 12-24 months if kept dry. Hydrolysis converts it back to Boc-Ile-OH and $\text{HN}(\text{OMe})\text{Me}$.

First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses. (H319)
- Skin Contact: Wash with soap and water. If redness persists (sensitization), seek medical attention. (H315)[1]
- Ingestion: Do not induce vomiting. Rinse mouth.

References

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- To cite this document: BenchChem. [Technical Guide: Boc-Ile-N(OMe)Me Safety, Synthesis, and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2395204/docs#technical-guide-boc-ile-n-ome-me-safety-synthesis-and-handling>]

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